

# IUPAC name for 3-Chloro-5-methoxybenzonitrile

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## Compound of Interest

Compound Name: 3-Chloro-5-methoxybenzonitrile

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An In-Depth Technical Guide to 3-Chloro-5-methoxybenzonitrile

## IUPAC Name: 3-Chloro-5-methoxybenzonitrile

This guide provides a comprehensive overview of **3-Chloro-5-methoxybenzonitrile**, a key intermediate in organic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental properties of **3-Chloro-5-methoxybenzonitrile** are summarized below. These properties are crucial for its application in chemical synthesis and for ensuring safe handling.

## Chemical Identifiers

Identifier	Value
IUPAC Name	3-chloro-5-methoxybenzonitrile[1]
CAS Number	473923-96-5[1][2]
PubChem CID	21949921[1]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> CINO[1]
SMILES	COCl=CC(=CC(=C1)C#N)Cl[1]
InChI	InChI=1S/C8H6CINO/c1-11-8-3-6(5-10)2-7(9)4-8/h2-4H,1H3[1]
InChIKey	BCJBKZKDIVECQW-UHFFFAOYSA-N[1]

## Physicochemical Properties

Property	Value
Molecular Weight	167.59 g/mol [1]
Appearance	White solid[2]
Storage Temperature	2-8°C[2]
XLogP3	2.9[1]
Hydrogen Bond Donor Count	0[1]
Hydrogen Bond Acceptor Count	2[1]
Rotatable Bond Count	1[1]
Exact Mass	167.0137915 Da[1]
Monoisotopic Mass	167.0137915 Da[1]

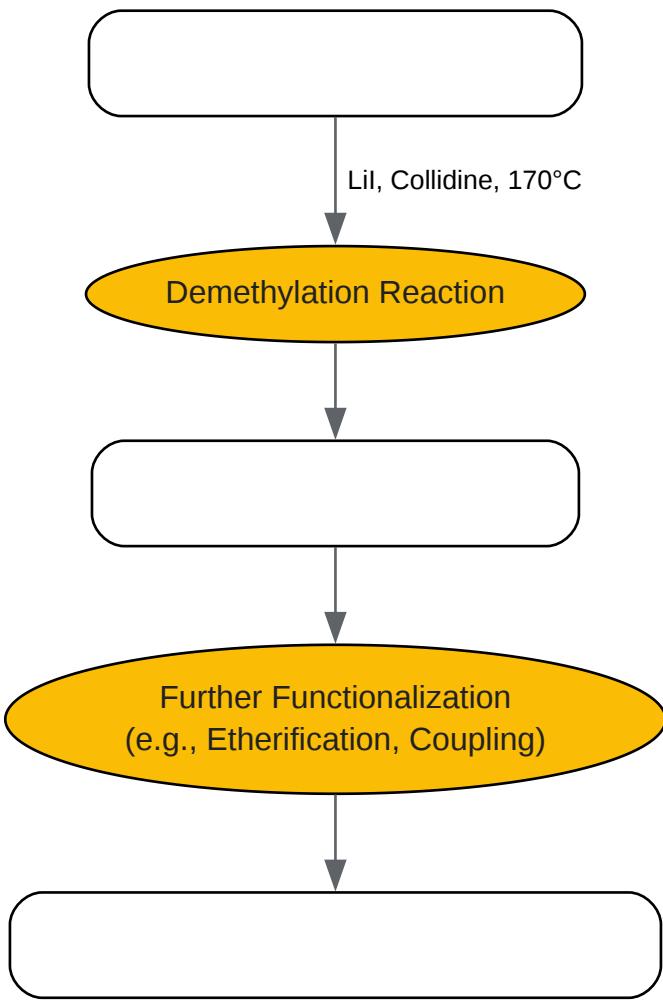
## Synthesis and Reactivity

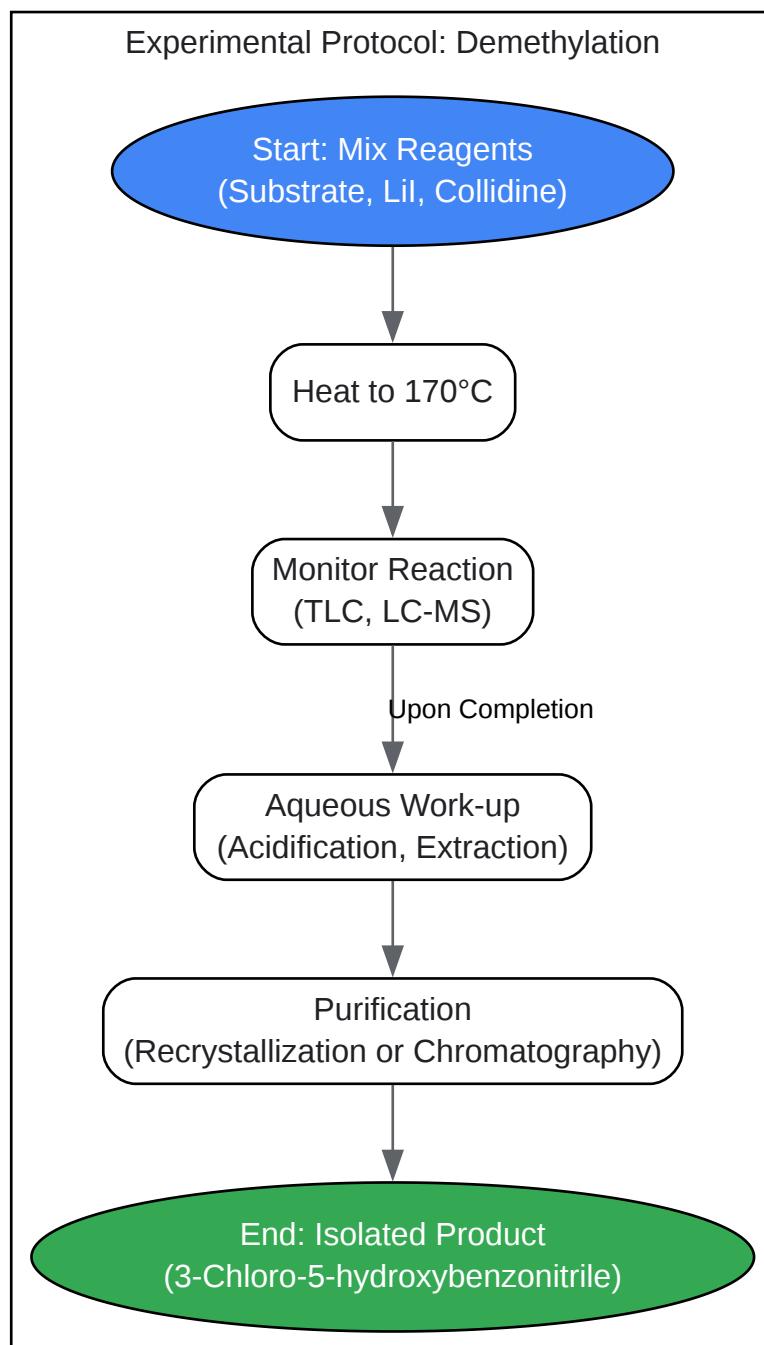
**3-Chloro-5-methoxybenzonitrile** is a versatile synthetic intermediate. Its reactivity is primarily centered around the nitrile group, the aromatic ring, and the methoxy group.

## Synthetic Utility

A significant application of **3-Chloro-5-methoxybenzonitrile** is its role as a precursor in the synthesis of more complex molecules. For instance, it is a starting material for producing 3-Chloro-5-hydroxybenzonitrile, a compound with demonstrated utility in medicinal chemistry, particularly as a building block for non-nucleoside HIV reverse transcriptase inhibitors.<sup>[3]</sup> The conversion involves the cleavage of the aryl methyl ether.<sup>[3]</sup>

## Synthetic Workflow: From Intermediate to Bioactive Precursor





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## References

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- 2. 3-chloro-5-methoxybenzonitrile | 473923-96-5 [m.chemicalbook.com]
- 3. 3-Chloro-5-hydroxybenzonitrile | 473923-97-6 | Benchchem [benchchem.com]
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